

Essential Safety and Operational Guide for 4-Bromo-2-fluorobenzyl Alcohol

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Compound of Interest

Compound Name: *4-Bromo-2-fluorobenzyl alcohol*

Cat. No.: *B061991*

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the handling and disposal of **4-Bromo-2-fluorobenzyl alcohol**, ensuring the well-being of laboratory personnel and the integrity of research.

Physicochemical and Hazard Information

Proper handling procedures are predicated on a thorough understanding of the substance's properties and associated hazards.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ BrFO	[1] [2]
Molecular Weight	205.02 g/mol	[1]
Appearance	White to pale cream solid (crystals, powder, or lumps)	[1] [2] [3]
Melting Point	30-35 °C	[1] [3]
Boiling Point	262 °C	[3]
Flash Point	>110 °C (>230 °F) - closed cup	[1] [3]
Signal Word	Warning	[1]
Hazard Statements	Harmful if swallowed (H302), Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335)	[1] [4]
Precautionary Statements	P261, P264, P271, P301+P312, P302+P352, P305+P351+P338	[1]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **4-Bromo-2-fluorobenzyl alcohol**.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must comply with ANSI Z87.1 standards. A face shield may be required for splash hazards. [5]
Hand Protection	Chemical-resistant gloves	Disposable nitrile or natural rubber gloves are suitable for protection against alcohols and offer good resistance.[6][7] Always inspect gloves before use and change them immediately upon contamination.[5]
Body Protection	Laboratory Coat	A standard, buttoned lab coat should be worn to protect skin and clothing.[5] For larger quantities or potential for splashing, a chemically resistant gown is recommended.
Respiratory Protection	NIOSH-approved respirator	Generally not required under normal use with adequate ventilation.[5] If dust or aerosols are generated, or when working in a poorly ventilated area, a respirator is necessary.[3][5]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for laboratory safety and environmental protection.

Handling and Storage Protocol:

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize vapor and dust exposure.[3][8] Ensure that eyewash stations and safety showers are readily accessible.[9]
- Safe Handling Practices: Avoid contact with skin, eyes, and clothing.[3][10] Do not breathe dust or aerosols.[3] Wash hands thoroughly after handling.[10]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][9] Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[8]

Spill Management:

- Small Spills: Absorb with inert materials like sand or spill pads.[8]
- Large Spills: Evacuate non-essential personnel from the area.[3] Contain the spill to prevent further spread.
- Cleanup: Wear appropriate PPE.[3] Sweep or shovel the spilled material into a suitable, closed container for disposal.[3][9] Avoid creating dust.[3]

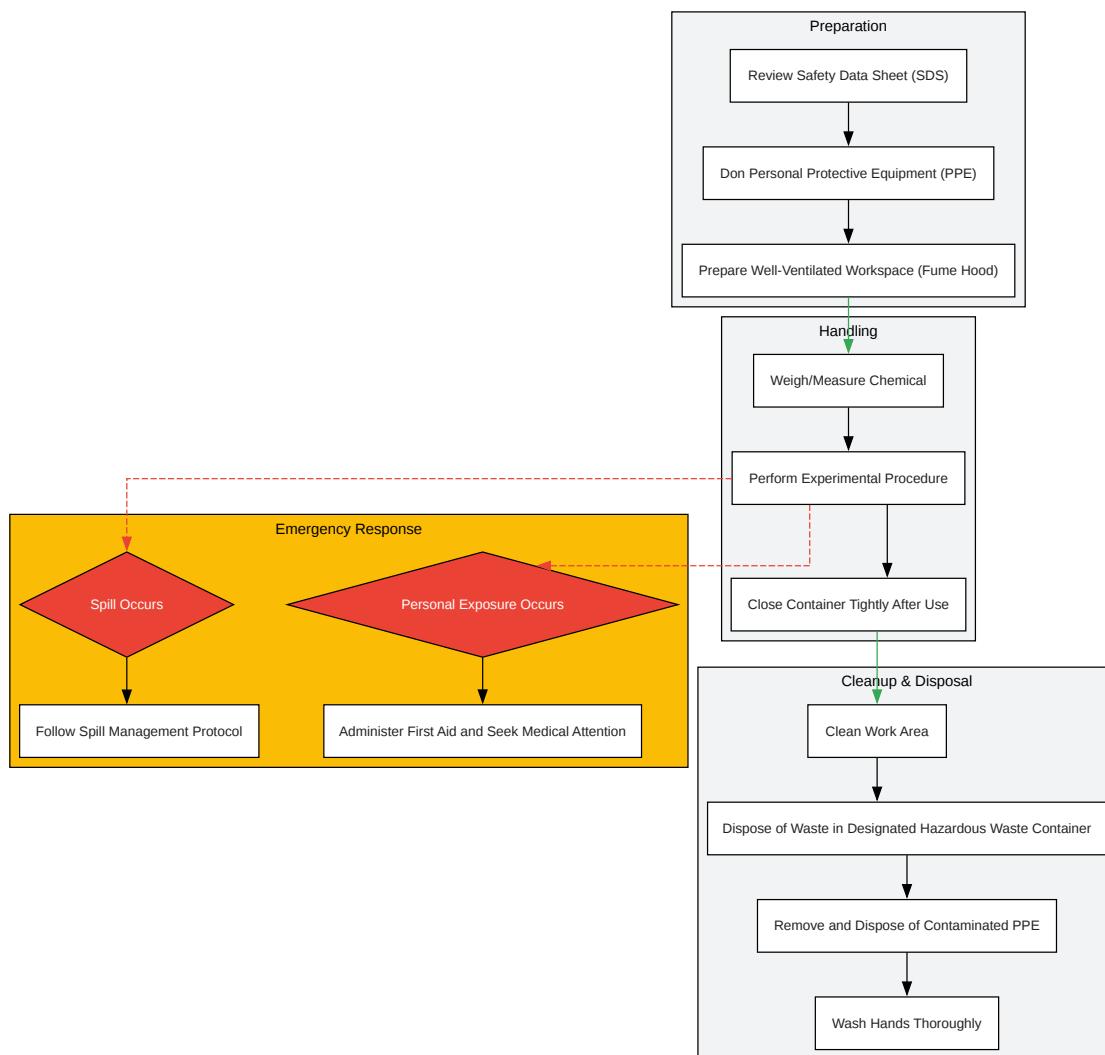
Disposal Plan:

- Waste Characterization: This material and its container must be disposed of as hazardous waste.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[4][9] Do not allow the product to enter drains.[3]

Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **4-Bromo-2-fluorobenzyl alcohol**.

Workflow for Handling 4-Bromo-2-fluorobenzyl Alcohol

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Caption: Logical workflow for the safe handling of **4-Bromo-2-fluorobenzyl alcohol**.

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